

Erbium Carbonate: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *erbium carbonate*

Cat. No.: *B1607310*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data sheet (SDS) for **erbium carbonate**, with a particular focus on its hydrated form ($\text{Er}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$). The information presented herein is crucial for ensuring safe handling, storage, and use of this compound in research and development settings. All data is collated from publicly available safety data sheets to provide a concise and actionable resource.

Section 1: Chemical Identification and Physical Properties

Erbium carbonate is a water-insoluble source of erbium that can be converted to other erbium compounds, such as the oxide, by heating. It is typically available as a pink powder.

Property	Data
Chemical Name	Erbium(III) Carbonate Hydrate
CAS Number	22992-83-2
Molecular Formula	$\text{Er}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$
Appearance	Pink powder
Odor	Odorless
Solubility	Insoluble in water
Melting Point	No data available
Boiling Point	No data available
Specific Gravity	No data available
Vapor Density	No data available

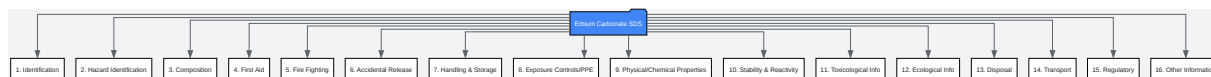
Section 2: Hazard Identification and GHS Classification

The GHS classification for **erbium carbonate** hydrate indicates potential for irritation. While some sources state it is not classified as a hazardous substance, aggregated data suggests otherwise.

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Respiratory Irritation	H335: May cause respiratory irritation

Note: The toxicological effects of this compound have not been fully investigated.^[1]

The logical relationship of the key sections of a Safety Data Sheet for **erbium carbonate** is outlined below.



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Caption: Key sections of an **Erbium Carbonate** Safety Data Sheet.

Section 3: Toxicological Information

Detailed toxicological data for **erbium carbonate** is limited. The primary hazards are related to its irritant properties.

Exposure Route	Effect
Inhalation	May be irritating to the respiratory tract.
Skin Contact	May cause slight to mild skin irritation.[1]
Eye Contact	May cause slight to mild eye irritation.[1]
Ingestion	May cause irritation.[1]

Toxicity Data	Value
LD50/LC50	No data available
Carcinogenicity	Not classified

Section 4: Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of the compound.

Handling:

- Handle under dry, protective gas.[\[2\]](#)
- Keep container tightly sealed.[\[2\]](#)
- Ensure good ventilation at the workplace.[\[2\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)

Storage:

- Store in a cool, dry place in tightly closed containers.[\[2\]](#)
- Store away from air, moisture, and oxidizing agents.[\[1\]](#)
- **Erbium carbonate** hydrate is hygroscopic.[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety glasses or goggles.[\[1\]](#)
- Skin Protection: Wear nitrile or rubber gloves and a protective suit.[\[1\]](#)
- Respiratory Protection: Use an approved respirator if dust is generated.[\[1\]](#)

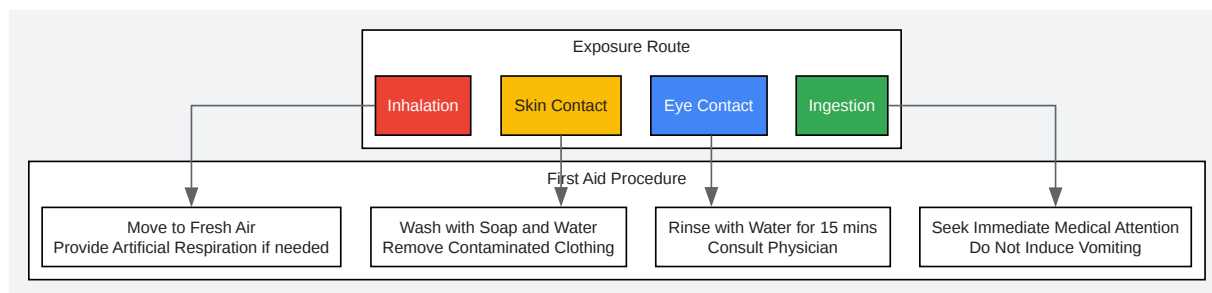
Section 5: First Aid and Emergency Procedures

In the event of exposure or an emergency, follow these first aid and emergency protocols.

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical advice.[1]
Skin Contact	Immediately wash with soap and water and rinse thoroughly. Seek medical advice if irritation persists.[1]
Eye Contact	Rinse opened eye for several minutes under running water. Consult a physician.[1]
Ingestion	Seek medical treatment. Give water if the person is conscious. Do not induce vomiting unless directed by medical personnel.[1]

The following diagram outlines the first aid procedures for different exposure routes to **erbium carbonate**.



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Caption: First aid procedures for **erbium carbonate** exposure.

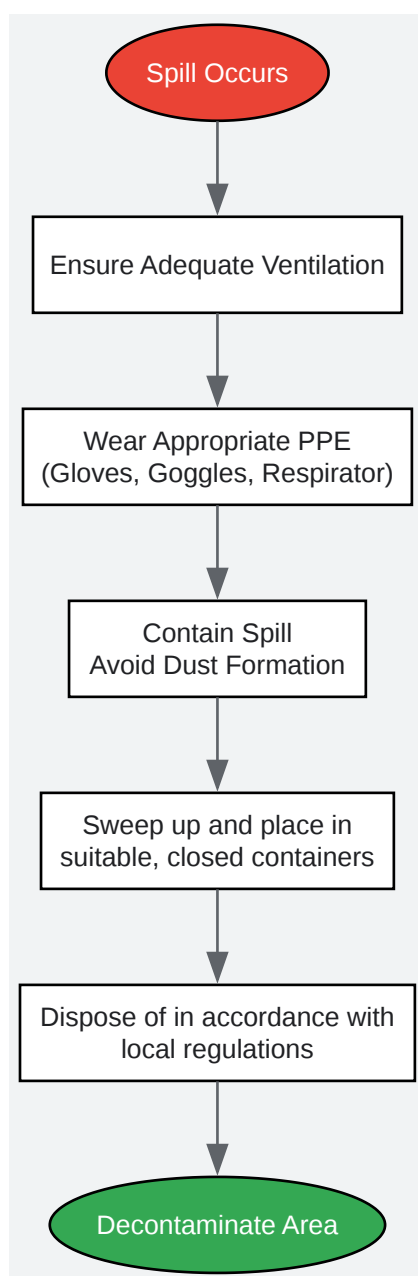
Fire-Fighting Measures:

- Suitable Extinguishing Media: Special powder for metal fires, carbon dioxide, or extinguishing powder. Do not use water.[1]

- Hazardous Combustion Products: Metal oxide fume.[1]
- Protective Equipment: Wear a self-contained respirator and a fully protective impervious suit. [1]

Accidental Release Measures: In case of a spill, a systematic approach is necessary to ensure safety and proper cleanup.

The general workflow for handling an **erbium carbonate** spill is visualized below.



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Caption: General workflow for handling an **erbium carbonate** spill.

Section 6: Experimental Protocols

No specific experimental protocols for safety and toxicity testing were cited in the reviewed safety data sheets. The provided toxicological information is based on the general properties of similar chemical compounds. Researchers should exercise caution and implement standard laboratory safety procedures when handling this substance.

Section 7: Disposal Considerations

Waste from **erbium carbonate** must be disposed of in accordance with local, state, and federal regulations. It is generally considered hazardous waste and should be handled by a licensed professional waste disposal service.^[2]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the SDS provided by the manufacturer before handling any chemical.

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